

Personal protective equipment for handling (S)-GLPG0974

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Compound of Interest

Compound Name: (S)-GLPG0974

Cat. No.: B10861163

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Essential Safety and Handling Guide for (S)-GLPG0974

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **(S)-GLPG0974**. The following procedures are based on available safety information and general best practices for handling potent research compounds. Given the absence of a comprehensive Safety Data Sheet (SDS), a cautious approach is paramount.

Physical and Chemical Properties

(S)-GLPG0974 is a potent and selective antagonist of the free fatty acid receptor 2 (FFA2/GPR43).[1] It is an orally available research compound.[2]

Property	Value	Source
Chemical Formula	C ₂₅ H ₂₅ ClN ₂ O ₄ S	[2]
Molecular Weight	485.00 g/mol	[2]
Appearance	White to beige powder	[2]
Solubility	DMSO: 2 mg/mL	[2]
Storage Temperature	2-8°C	[2]
Storage Class	11 (Combustible Solids)	
WGK (Water Hazard Class)	3	

Personal Protective Equipment (PPE)

Due to the potent nature of **(S)-GLPG0974** and the lack of a complete hazard profile, stringent PPE protocols are required to minimize exposure, particularly when handling the compound in its powder form.

Operation	Recommended PPE
Weighing and Dispensing (Powder)	- Full-face powered air-purifying respirator (PAPR) or a properly fitted N95 respirator within a certified chemical fume hood.- Disposable solid-front lab coat with tight-fitting cuffs.- Double nitrile gloves.- Safety glasses with side shields or chemical splash goggles.
Solution Preparation and Handling	- Certified chemical fume hood.- Standard lab coat.- Nitrile gloves.- Safety glasses with side shields.
General Laboratory Use	- Lab coat.- Nitrile gloves.- Safety glasses.

Experimental Protocols: Safe Handling and a. Operational Plan

1. Engineering Controls:

- All work with solid **(S)-GLPG0974** must be conducted in a certified chemical fume hood or a powder containment hood to prevent inhalation of airborne particles.
- For larger quantities or when aerosolization is likely, a glove box or isolator is recommended.

2. Weighing and Aliquoting:

- Perform weighing of the powdered compound in a chemical fume hood on a stable surface.
- Use anti-static weigh paper or a weighing boat.
- Carefully transfer the desired amount to a tared container.
- Clean any spills immediately using a wet paper towel (for small spills) and decontaminate the area. Dispose of cleaning materials as hazardous waste.

3. Solution Preparation:

- Prepare solutions within a chemical fume hood.
- Add the solvent to the container with the pre-weighed **(S)-GLPG0974** to minimize dust generation.
- Cap the container securely before mixing or vortexing.

4. Personal Hygiene:

- Wash hands thoroughly with soap and water after handling the compound, before leaving the laboratory, and before eating, drinking, or smoking.
- Remove and dispose of contaminated gloves immediately.

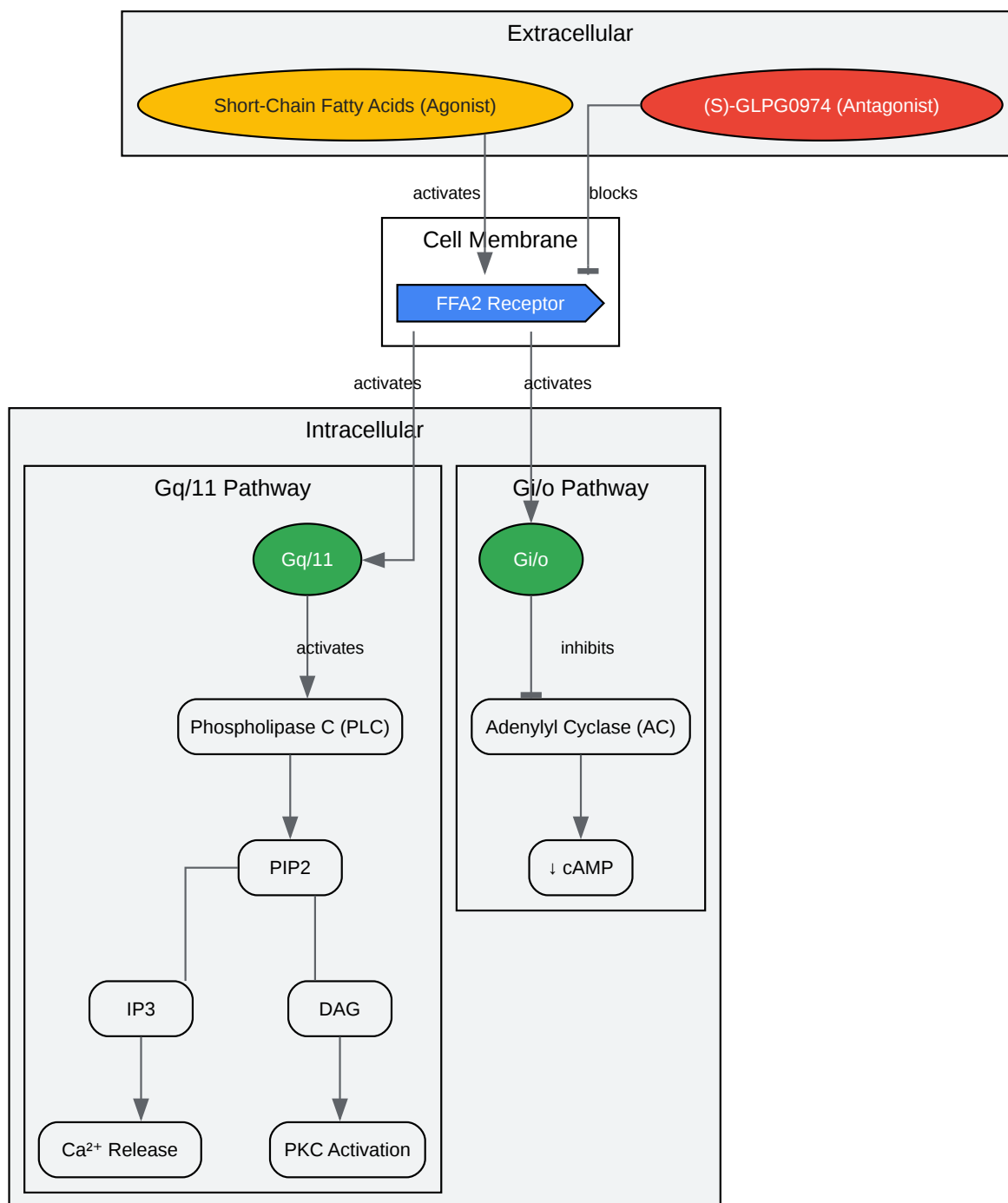
b. Disposal Plan

As a definitive hazard profile for **(S)-GLPG0974** is not available, all waste materials should be treated as hazardous chemical waste.

Waste Stream	Disposal Procedure
Unused/Expired Compound	- Collect in a clearly labeled, sealed, and compatible waste container.- Do not dispose of down the drain or in regular trash.- Arrange for disposal through your institution's certified hazardous waste program.
Contaminated Labware (e.g., vials, pipette tips, weigh boats)	- Collect in a designated, puncture-resistant, and sealed hazardous waste container.- Label the container as "Hazardous Waste" with the name of the compound.
Contaminated PPE (e.g., gloves, disposable lab coats)	- Doff PPE carefully to avoid self-contamination.- Place in a sealed bag or container labeled as hazardous waste.
Aqueous Waste (from cleaning, etc.)	- Collect in a sealed and labeled hazardous waste container.- Do not mix with other waste streams unless compatibility has been confirmed.

Signaling Pathway

(S)-GLPG0974 acts as an antagonist at the Free Fatty Acid Receptor 2 (FFA2). FFA2 activation by short-chain fatty acids (SCFAs) leads to downstream signaling through two primary G-protein-coupled pathways: Gq/11 and Gi/o.[\[3\]](#) The following diagram illustrates this mechanism.



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Caption: FFA2 receptor signaling pathways and the antagonistic action of **(S)-GLPG0974**.

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References

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